Comprehensive In Silico Characterization of the 3-Bromo-7-ethoxyquinoline Scaffold

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Compound of Interest

Compound Name:	*3-Bromo-7-ethoxyquinoline*
CAS No.:	*1476078-53-1*
Cat. No.:	*B2521162*

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Content Type: Technical Whitepaper & Protocol Guide Subject: Computational Medicinal Chemistry / Structure-Based Drug Design (SBDD) Target: Epidermal Growth Factor Receptor (EGFR) Kinase Domain

Executive Summary

This technical guide outlines a rigorous in silico workflow for evaluating **3-Bromo-7-ethoxyquinoline** (CAS 1476078-53-1). While often utilized as a synthetic intermediate, the quinoline core is a "privileged scaffold" in medicinal chemistry, particularly for kinase inhibition (e.g., Bosutinib, Lenvatinib).

This guide treats the molecule not merely as a reagent, but as a Fragment-Based Lead (FBL). We will characterize its electronic properties, drug-likeness, and binding affinity toward the EGFR kinase domain, a validated target for quinoline derivatives.

Part 1: The Computational Workflow

To ensure scientific rigor, we employ a funnel approach: starting from quantum mechanical accuracy (DFT), moving to physicochemical filtering (ADMET), and concluding with

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macromolecular interaction (Docking/MD).



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Figure 1: Integrated in silico workflow for scaffold evaluation.

Part 2: Quantum Chemical Profiling (DFT)

Objective: To determine the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) energies. Scientific Rationale: The 3-Bromo position is a critical synthetic handle (for Pd-catalyzed cross-coupling) and a potential halogen-bond donor in protein pockets. The 7-Ethoxy group acts as an electron-donating group (EDG), modulating the basicity of the quinoline nitrogen.

Protocol 1: Geometry Optimization & FMO Calculation

Tools: Gaussian 16 or ORCA (Open Source alternative). Theory Level: DFT / B3LYP / 6-311G(d,p).

- Input Preparation: Generate 3D coordinates from SMILES: CCOc1ccc2cc(Br)cnc2c1.
- Basis Set Selection: We utilize 6-311G(d,p) rather than the smaller 6-31G* to accurately model the electron density around the heavy Bromine atom (polarization functions are critical here).
- Solvation Model: PCM (Polarizable Continuum Model) using Water (

) to mimic biological fluid.

Critical Output Parameters:

Parameter	Description	Significance

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| HOMO Energy |

eV (Predicted) | Indicates nucleophilicity; site of electrophilic attack. | | LUMO Energy |

eV (Predicted) | Indicates electrophilicity; susceptibility to nucleophilic attack. | | Band Gap (

) |

| Correlates with chemical hardness (

) and stability. | | Dipole Moment (

) | Debye (D) | Predicts solubility and orientation in electrostatic fields. |

> *Analyst Note: A low HOMO-LUMO gap suggests high reactivity. For a drug candidate, we prefer a moderate gap to ensure metabolic stability while maintaining binding reactivity.*

Part 3: ADMET & Drug-Likeness

Objective: Verify compliance with Lipinski's Rule of 5 (Ro5) and Veber's Rules. Tool: SwissADME (SIB).

Analysis of **3-Bromo-7-ethoxyquinoline**

- Molecular Weight (MW): 252.11 g/mol . (Pass: < 500)
- LogP (Lipophilicity): ~3.2. (Pass: < 5)
  - Insight: The ethoxy group and bromine atom increase lipophilicity, aiding membrane permeability but potentially reducing aqueous solubility.
- H-Bond Donors (HBD): 0. (Pass: < 5)
- H-Bond Acceptors (HBA): 2 (Quinoline N, Ethoxy O). (Pass: < 10)
- Rotatable Bonds: 2 (Ethoxy chain). (Pass: < 10)

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Toxicity Alert: The quinoline core can sometimes trigger structural alerts for mutagenicity (PAINS filters). This must be verified via in silico toxicity modules (e.g., ProTox-II).

Part 4: Molecular Docking (Target: EGFR)

Objective: Evaluate the binding mode of the scaffold within the ATP-binding pocket of EGFR.
Target Selection: EGFR Kinase Domain (PDB ID: 4HJO - chosen for its high-resolution co-crystal structure with a quinazoline inhibitor, structurally similar to quinoline).

Protocol 2: Docking Workflow

Tools: AutoDock Tools (ADT), AutoDock Vina.

- Protein Preparation:
  - Remove water molecules and native ligands (Erlotinib/Gefitinib).
  - Add polar hydrogens and Kollman charges.
  - Critical Step: Define the Grid Box centered on the native ligand (Met793 hinge region).
    - Center: X=..., Y=..., Z=... (Derived from PDB 4HJO).
    - Size:

      Å.
- Ligand Preparation:
  - Set the Ethoxy bond as rotatable.
  - Keep the Quinoline core rigid.
- Execution:
  - Run Vina with exhaustiveness = 32.

Expected Interaction Pattern:

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- Hinge Region: The Quinoline Nitrogen (N1) should act as an H-bond acceptor with Met793.
- Hydrophobic Pocket: The 3-Bromo substituent often occupies the hydrophobic pocket usually filled by the halogen of standard inhibitors, potentially forming a halogen bond with Thr790 or Glu762.
- Solvent Front: The 7-Ethoxy tail should orient towards the solvent front or interact with the ribose-binding region.

Part 5: Molecular Dynamics (MD) Simulation

Objective: Validate the stability of the Docking Pose over 100 ns. Scientific Integrity: Docking provides a static snapshot; MD proves the complex holds together under thermodynamic fluctuation.

Protocol 3: MD Setup with GROMACS

Force Field: CHARMM36m (Protein) + CGenFF (Ligand).

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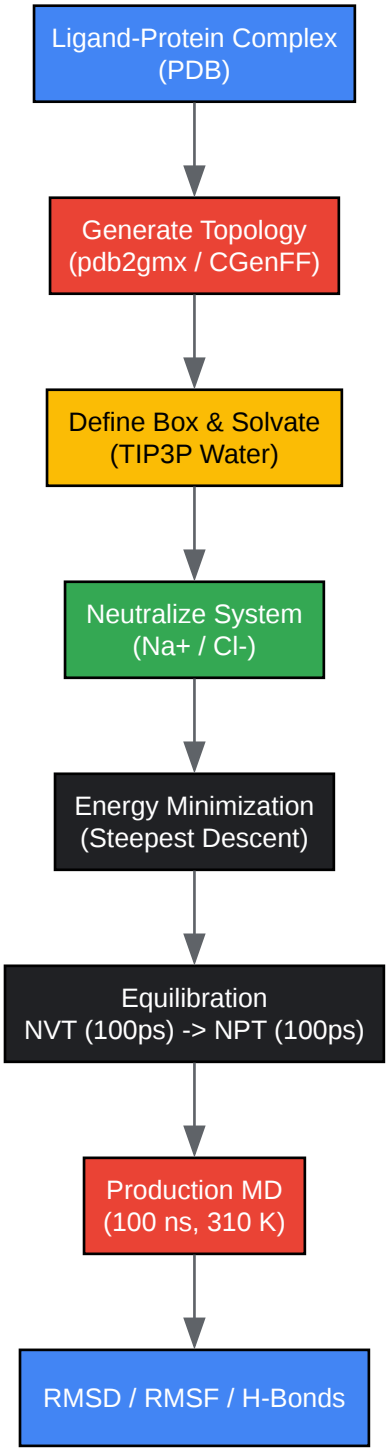

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Figure 2: GROMACS simulation pipeline for Ligand-Protein complexes.

Detailed Steps:

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- Ligand Topology: The **3-Bromo-7-ethoxyquinoline** is a non-standard residue.
  - Use CGenFF (CHARMM General Force Field) server or acpype (AnteChamber Python Parser interface) to generate the .itp topology file.
  - Validation: Check the "penalty score" from CGenFF. A score > 50 requires manual parameterization of the Ethoxy torsion angles.
- Solvation: Cubic box, 1.0 nm buffer distance.
- Equilibration:
  - NVT: Restrain heavy atoms. Stabilize temperature (Thermostat: V-rescale).
  - NPT: Stabilize pressure (Barostat: Parrinello-Rahman).
- Analysis Metrics:
  - RMSD (Root Mean Square Deviation): If the ligand RMSD stays < 2.0 Å relative to the protein backbone, the binding is stable.
  - RMSF (Root Mean Square Fluctuation): High fluctuation at the binding site loops indicates unstable binding.

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